

# Fmoc-D-Allylglycine safety data sheet information

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## Compound of Interest

Compound Name: **Fmoc-D-Allylglycine**

Cat. No.: **B557745**

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## An In-Depth Technical Guide on the Safety of **Fmoc-D-Allylglycine**

This technical guide provides a comprehensive overview of the safety information for **Fmoc-D-Allylglycine** (CAS No: 170642-28-1), intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

## Chemical Identification

**Fmoc-D-Allylglycine** is a protected amino acid derivative commonly used in peptide synthesis and other areas of chemical research.[\[1\]](#)[\[2\]](#)

Identifier	Data
Chemical Name	Fmoc-D-Allylglycine
Synonyms	(R)-N-Fmoc-Allylglycine, Fmoc-D-Gly(allyl)-OH <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	170642-28-1 <a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C20H19NO4 <a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	337.37 g/mol <a href="#">[3]</a> <a href="#">[5]</a>

# Hazard Identification and Classification

**Fmoc-D-Allylglycine** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[4]</sup> However, some suppliers note that the toxicological properties have not been thoroughly investigated.<sup>[6]</sup> It is crucial to handle this chemical with caution.<sup>[6]</sup>

GHS Classification<sup>[4]</sup>

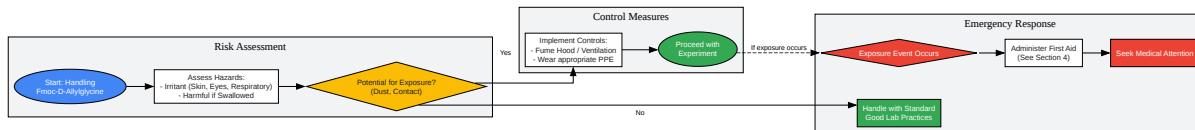
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

## GHS Label Elements

- Pictograms:
  -  alt text
- Signal Word: Warning<sup>[4]</sup>
- Precautionary Statements:
  - Prevention: P261, P264, P270, P271, P280<sup>[7]</sup>
  - Response: P302+P352, P304+P340, P305+P351+P338, P330<sup>[7]</sup>
  - Storage: Store in a well-ventilated place. Keep container tightly closed.<sup>[8]</sup>
  - Disposal: Dispose of contents/container to an approved waste disposal plant.<sup>[8]</sup>

# Safe Handling and Exposure Control

Proper handling and storage are critical to minimize risk. This involves using appropriate engineering controls and personal protective equipment (PPE).



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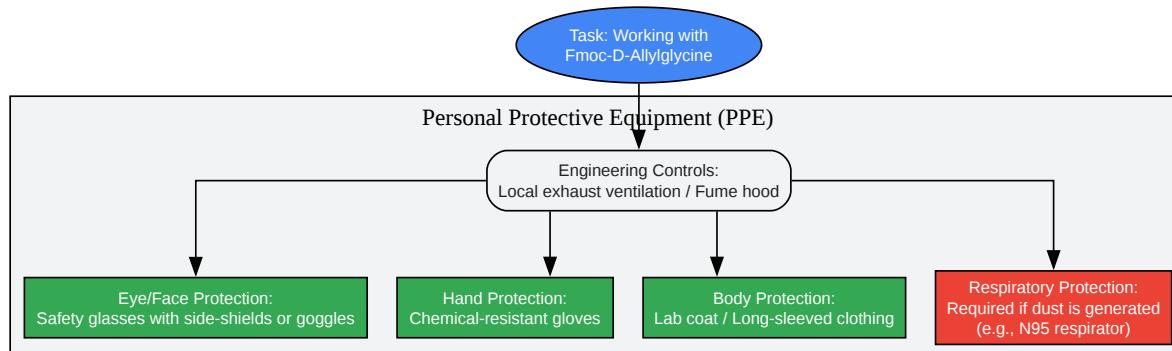
## Hazard Identification and Response Workflow

# Experimental Protocols: Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin, eyes, and clothing.[9] Avoid the formation of dust and aerosols.[4] Use only in a well-ventilated area, preferably in a chemical fume hood. Do not eat, drink, or smoke when using this product.[10]
- Conditions for Safe Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[10][9] Storage temperature recommendations vary, including room temperature, 4°C, or 2-8°C.[4][5][6] Store away from strong oxidizing agents.[6]

# Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.



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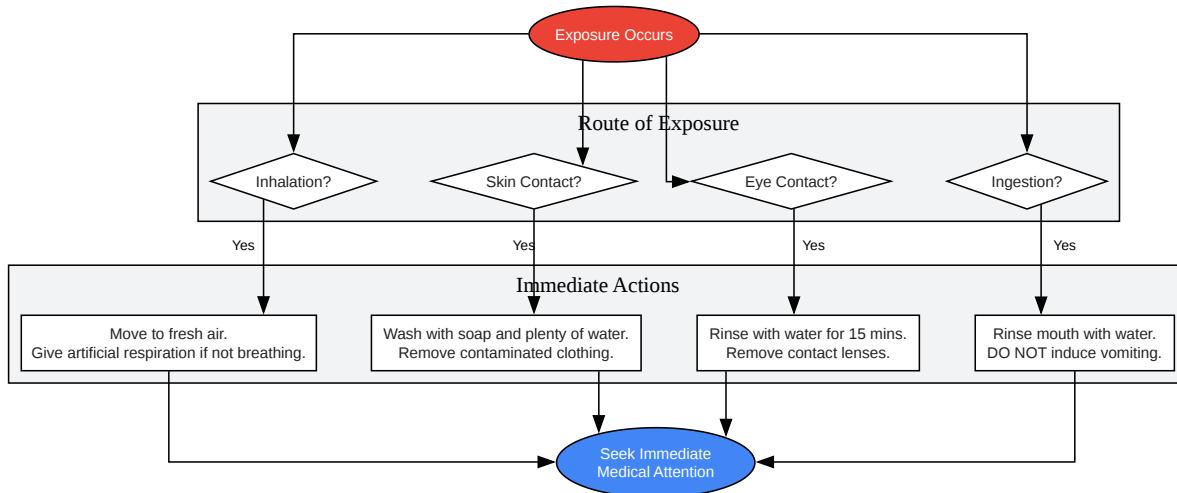
### Personal Protective Equipment (PPE) Logic Diagram

#### Recommended Personal Protective Equipment

Protection Type	Specification
Engineering Controls	Use in a well-ventilated area. Local exhaust ventilation is required where solids are handled as powders. <a href="#">[6]</a>
Eye/Face Protection	Wear safety glasses with side-shields (or goggles) approved under standards such as EN166 (EU) or NIOSH (US). <a href="#">[4]</a>
Hand Protection	Handle with chemical-resistant gloves. Gloves must be inspected prior to use. <a href="#">[4]</a>
Skin/Body Protection	Wear a lab coat, long-sleeved clothing, or a complete suit protecting against chemicals. <a href="#">[4]</a> <a href="#">[10]</a>
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. <a href="#">[4]</a>

# Emergency and First-Aid Procedures

Immediate and appropriate action is vital in case of accidental exposure.



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First-Aid Measures Flowchart

- Inhalation: If dust is inhaled, remove the person to fresh air.<sup>[6]</sup> If breathing is difficult, give oxygen; if not breathing, give artificial respiration.<sup>[3]</sup> Seek medical attention if discomfort persists.<sup>[6]</sup>
- Skin Contact: Immediately wash the skin with soap and copious amounts of water.<sup>[6]</sup> Remove contaminated clothing. Seek medical attention if irritation occurs.<sup>[3]</sup>
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[6]</sup> Remove contact lenses if present and easy to do.<sup>[4]</sup> Continue rinsing and consult a physician.<sup>[4]</sup>

- Ingestion: If swallowed, wash out the mouth with water, provided the person is conscious.[6] Do NOT induce vomiting.[6] Call a physician immediately.[3]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards: Thermal decomposition may produce hazardous gases and vapors, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[6][11]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[10][9]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required.[10] Ensure adequate ventilation, and avoid breathing dust.[4] Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent the product from entering drains or water courses.[6]
- Containment and Cleaning: Sweep up and shovel the material into a suitable, closed container for disposal.[4] Avoid creating dust.[4]

## Physicochemical Data

Property	Value
Appearance	White to off-white powder or crystals[5]
Melting Point	134-140 °C[5]
Solubility	No quantitative data available; described as having good solubility[1]
Flash Point	Not applicable[12]

## Stability and Reactivity

Parameter	Description
Reactivity	No data available
Chemical Stability	Stable under recommended storage conditions[9]
Conditions to Avoid	Incompatible products, dust formation[9]
Incompatible Materials	Strong oxidizing agents[9]
Hazardous Decomposition	Carbon oxides (CO <sub>x</sub> ), Nitrogen oxides (NO <sub>x</sub> ) when burned[6]

## Toxicological Information

The toxicological properties of **Fmoc-D-Allylglycine** have not been fully investigated.[6] The available data from GHS classifications indicate potential health effects.

Effect	Finding
Acute Toxicity (Oral)	Harmful if swallowed[4]
Skin Corrosion/Irritation	Causes skin irritation[4]
Eye Damage/Irritation	Causes serious eye irritation[4]
STOT-Single Exposure	May cause respiratory irritation[4]
Chronic Exposure	No information available; prolonged exposure should be limited[6]

Note: No quantitative toxicity data (e.g., LD<sub>50</sub>/LC<sub>50</sub>) or detailed experimental protocols for these findings are available in the reviewed safety data sheets.

## Ecological and Disposal Considerations

- Ecotoxicity: No data is available regarding the ecological effects of this substance. It should not be released into the environment.[10]

- Disposal: Waste must be disposed of in accordance with federal, state, and local environmental control regulations.

## Transport Information

**Fmoc-D-Allylglycine** is not regulated as a hazardous material for transportation under DOT (US), IATA, or IMDG regulations.[\[10\]](#)

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## References

- 1. [chembk.com](http://chembk.com) [chembk.com]
- 2. [chembk.com](http://chembk.com) [chembk.com]
- 3. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 4. [static.cymitquimica.com](http://static.cymitquimica.com) [static.cymitquimica.com]
- 5. Fmoc-allyl-Gly-OH = 98.0 HPLC 146549-21-5 [sigmaaldrich.com](http://sigmaaldrich.com)
- 6. [anaspec.com](http://anaspec.com) [anaspec.com]
- 7. [file.medchemexpress.com](http://file.medchemexpress.com) [file.medchemexpress.com]
- 8. [fishersci.com](http://fishersci.com) [fishersci.com]
- 9. [fishersci.com](http://fishersci.com) [fishersci.com]
- 10. [fishersci.be](http://fishersci.be) [fishersci.be]
- 11. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- 12. Fmoc-N-(allyl)-glycine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com](http://sigmaaldrich.com)
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